

In-depth Technical Guide on (R)-(-)-4-Penten-2-ol: Chemical Identification

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Compound of Interest

Compound Name: (R)-(-)-4-Penten-2-ol

Cat. No.: B3042510

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive summary of the key chemical identifiers for the chiral molecule **(R)-(-)-4-Penten-2-ol**.

Chemical Identity and Structure

(R)-(-)-4-Penten-2-ol is an unsaturated alcohol with a stereocenter at the second carbon position, designated by the (R) configuration. The negative sign (-) in its name refers to its levorotatory optical activity.

Tabulated Chemical Identifiers

The following table summarizes the essential chemical identifiers for **(R)-(-)-4-Penten-2-ol**, facilitating accurate documentation and procurement.

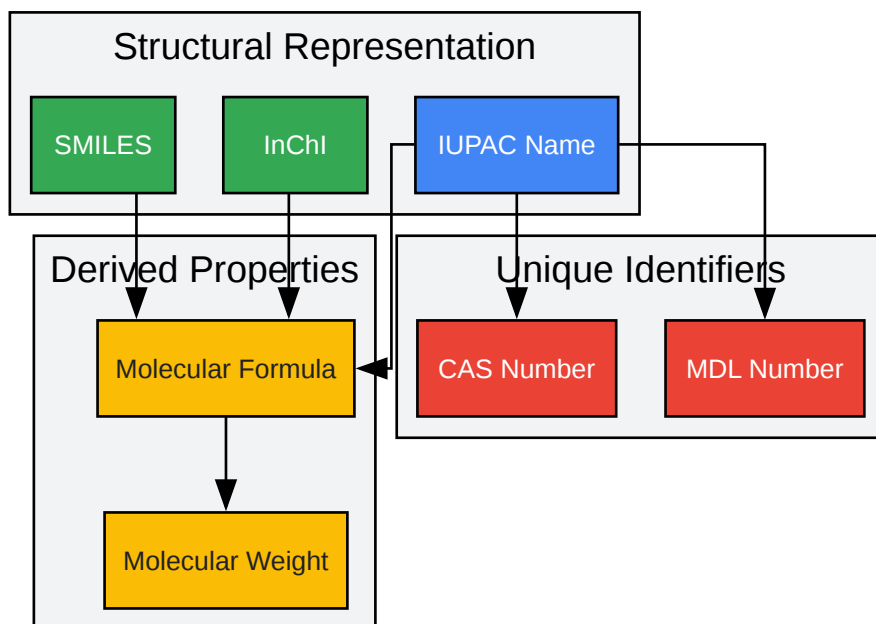
Identifier Type	Value
CAS Number	64584-92-5[1][2][3]
IUPAC Name	(2R)-pent-4-en-2-ol[3]
Synonyms	(R)-(-)-PENTEN-2-OL, (2R)-4-Pentene-2-ol, (R)-(-)-2-Hydroxypent-4-ene[3]
Molecular Formula	C ₅ H ₁₀ O
Molecular Weight	86.13 g/mol [1][2]
Linear Formula	H ₂ C=CHCH ₂ CH(OH)CH ₃ [1]
SMILES	C--INVALID-LINK--CC=C[1]
InChI	1S/C5H10O/c1-3-4-5(2)6/h3,5-6H,1,4H2,2H3/t5-/m1/s1[1]
InChIKey	ZHZCYWWNFQUZOR-RXMQYKEDSA-N[1]
MDL Number	MFCD03701536[1][3]
PubChem Substance ID	24879716[1]

It is crucial to distinguish **(R)-(-)-4-Penten-2-ol** from its racemic mixture, 4-Penten-2-ol, which has a different CAS number (625-31-0).[4][5][6] The stereospecificity is a critical factor in many chemical and pharmaceutical applications.

Logical Relationship of Chemical Identifiers

The relationship between the different identifiers is hierarchical and descriptive. The IUPAC name provides the unambiguous chemical structure, from which the molecular formula, SMILES, and InChI strings are derived. The CAS number serves as a unique registry number for this specific substance.

Logical Flow of Chemical Identification for (R)-(-)-4-Penten-2-ol



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Caption: Relationship between chemical identifiers.

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